

In Vivo Imaging Probe D1N8: Information Not Publicly Available

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Compound of Interest

Compound Name: D1N8

Cat. No.: B12369961

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Despite a comprehensive search of scientific literature and public databases, no information was found regarding an in vivo imaging probe specifically designated as "**D1N8**." This suggests that "**D1N8**" may be an internal compound code, a newly developed probe not yet published in scientific literature, or a potential misspelling of a different probe.

In vivo imaging is a powerful technique that allows for the non-invasive visualization of biological processes within a living organism. This is often achieved through the use of molecular probes, which are designed to interact with specific targets, such as enzymes or biomarkers, and generate a detectable signal, such as fluorescence.

Key areas where such probes are utilized include the study of:

- **Hypoxia:** A condition characterized by low oxygen levels in tissues, which is a common feature of solid tumors. Probes designed to detect hypoxia often target enzymes like nitroreductases, which are more active in low-oxygen environments.
- **Nitroreductase Activity:** These enzymes are found in both bacteria and in hypoxic mammalian cells. Fluorescent probes that are activated by nitroreductases can serve as markers for bacterial infections or tumor hypoxia.

The development and characterization of a new in vivo imaging probe involves extensive research to determine its chemical structure, mechanism of action, and its efficacy and safety in biological systems. This information is typically disseminated through peer-reviewed publications and scientific conferences.

Without any publicly available information on a probe named "**D1N8**," it is not possible to provide the detailed application notes, experimental protocols, quantitative data, or signaling pathway diagrams as requested.

Researchers, scientists, and drug development professionals seeking information on a specific probe are encouraged to verify the designation and consult internal documentation or recent publications from the relevant research group or company. If "**D1N8**" is known by another name or if it is a recently published compound, providing the correct identifier would enable a more successful retrieval of the required information.

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